

A Comprehensive Technical Guide to the Physical Properties of 1,2-Diiodoethane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,2-Diiodoethane

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Introduction

1,2-Diiodoethane, also known as ethylene diiodide, is an organoiodine compound with the chemical formula $C_2H_4I_2$.^[1] It serves as a versatile reagent in organic synthesis, most notably in the preparation of samarium(II) iodide and ytterbium(II) iodide.^{[2][3]} This technical guide provides an in-depth overview of the core physical properties of **1,2-diiodoethane**, complete with experimental protocols for their determination and visualizations of key experimental workflows.

Core Physical Properties

The physical characteristics of **1,2-diiodoethane** are crucial for its handling, application in synthesis, and purification. A summary of these properties is presented below.

Data Presentation: Quantitative Physical Properties

Property	Value	Units	Conditions	Citations
Molecular Weight	281.86	g/mol	-	[3] [4] [5]
Melting Point	80 - 82	°C	lit.	[3]
Boiling Point	206	°C	at 760 mmHg	
Density	2.132	g/mL	at 25 °C (lit.)	[3]
Refractive Index	1.674	-	-	
Solubility	Soluble in methanol. Insoluble in water.	-	-	[6] [7]
Appearance	White to almost white crystalline powder.	-	-	[6]
Stability	Stable, but may discolor on exposure to light.	-	-	
Incompatibilities	Strong bases, strong oxidizing agents.	-	-	

Experimental Protocols

Detailed methodologies for the determination of key physical properties of **1,2-diiodoethane** are outlined below. These protocols are based on established laboratory techniques.

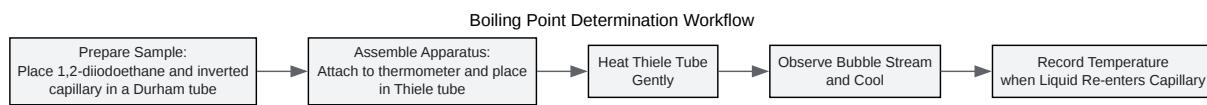
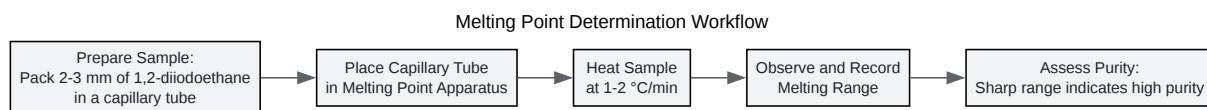
Determination of Melting Point

The melting point of **1,2-diiodoethane** can be determined using a standard melting point apparatus, such as a Mel-Temp or a Thiele tube.

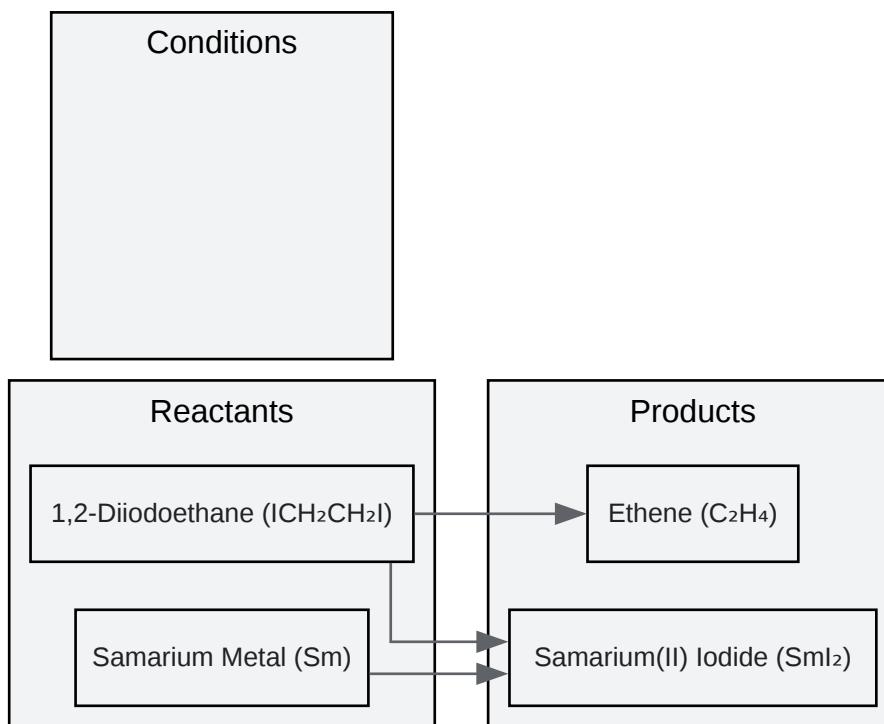
Methodology:

- Sample Preparation: A small amount of dry, powdered **1,2-diodoethane** is packed into a capillary tube to a height of 2-3 mm.[8]
- Apparatus Setup: The capillary tube is placed in the heating block of the melting point apparatus.
- Heating: The sample is heated at a steady rate of 1-2 °C per minute.
- Observation: The temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes liquid are recorded. This range represents the melting point.
- Purity Assessment: A sharp melting point range of 0.5-1 °C indicates a high degree of purity. A broader range suggests the presence of impurities.[9]

Diagram: Workflow for Melting Point Determination



Synthesis of Samarium(II) Iodide

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physical Properties of 1,2-Diiodoethane]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b146647#physical-properties-of-1-2-diiodoethane>

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